

An In-depth Technical Guide to Understanding the Hydrophilicity of Methylamino-PEG7-benzyl

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Compound of Interest

Compound Name: Methylamino-PEG7-benzyl

Cat. No.: B15073161

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Introduction

Polyethylene glycol (PEG) linkers are essential tools in modern drug development and bioconjugation.[1] These synthetic polymers, composed of repeating ethylene oxide units, are prized for their biocompatibility, non-immunogenicity, and high solubility in aqueous solutions.[2] By covalently attaching PEG chains to therapeutic molecules—a process known as PEGylation—researchers can improve the pharmacokinetic and pharmacodynamic properties of drugs, enhancing their stability, circulation time, and therapeutic efficacy.[2][3] **Methylamino-PEG7-benzyl** is a heterobifunctional linker that incorporates a seven-unit PEG chain, offering a specific length and functionality for advanced applications such as Proteolysis Targeting Chimeras (PROTACs).[4] This guide provides a detailed examination of the structural basis for the hydrophilicity of **Methylamino-PEG7-benzyl**, presents standardized protocols for its empirical determination, and offers visual representations of its chemical logic and experimental workflows.

Core Concept: The Structural Basis of Hydrophilicity

The hydrophilicity of a molecule, or its affinity for water, is fundamentally determined by its ability to form favorable interactions, such as hydrogen bonds, with water molecules.[5][6] The overall hydrophilic or hydrophobic nature of a molecule is a balance of the contributions from its constituent functional groups.[7][8]

Methylamino-PEG7-benzyl is comprised of three key structural components that collectively determine its physicochemical properties:

- **Polyethylene Glycol (PEG7) Chain:** The core of this molecule's hydrophilicity lies in its seven repeating ethylene glycol units. The ether oxygen atoms within the PEG chain can form hydrogen bonds with water molecules, leading to high water solubility.^{[9][10]} This property makes PEG an ideal component for increasing the aqueous solubility of poorly soluble drugs.^[2]
- **Benzyl Group:** In contrast, the benzyl group, consisting of a benzene ring attached to a methylene group, is hydrophobic.^{[11][12]} The nonpolar nature of the aromatic ring does not favorably interact with polar water molecules.
- **Methylamino Group:** The terminal methylamino group (-NHCH₃) contributes to the molecule's hydrophilicity. The nitrogen atom possesses a lone pair of electrons that can act as a hydrogen bond acceptor, and the N-H bond can act as a hydrogen bond donor, enhancing its interaction with water.^{[13][14][15][16]}

The overall hydrophilicity of **Methylamino-PEG7-benzyl** is therefore a composite of these opposing characteristics, with the long, flexible, and highly hydrophilic PEG7 chain being the dominant contributor, imparting significant water solubility to the entire molecule despite the presence of the hydrophobic benzyl group.

Quantitative Data

Specific experimental data for the hydrophilicity of **Methylamino-PEG7-benzyl**, such as its octanol-water partition coefficient (LogP) and aqueous solubility, are not readily available in the public domain and would require empirical determination. The table below summarizes the available chemical information.

Property	Value	Source
Molecular Formula	C ₂₂ H ₃₉ NO ₇	[4]
Molecular Weight	429.55 g/mol	[4]
IUPAC Name	N-methyl-2-[2-[2-[2-[2-(2-phenylmethoxyethoxy)ethoxy]ethoxy]ethoxy]ethoxy]ethanamine	[4]
Appearance	Transparent Liquid	[4]
Purity	>95%	[4]
LogP	Data not available; requires experimental determination.	
Aqueous Solubility	Data not available; requires experimental determination.	

Experimental Protocols

The following protocols describe standard methods for the experimental determination of a molecule's hydrophilicity.

Protocol 1: Determination of Octanol-Water Partition Coefficient (LogP) by the Shake-Flask Method

The shake-flask method is the gold standard for LogP determination, directly measuring the partitioning of a compound between n-octanol and water.[17]

Materials:

- **Methylamino-PEG7-benzyl**
- n-Octanol (HPLC grade, pre-saturated with water)
- Phosphate-buffered saline (PBS), pH 7.4 (pre-saturated with n-octanol)

- Centrifuge tubes (e.g., 15 mL glass)
- Vortex mixer
- Mechanical shaker or rotator
- Centrifuge
- Analytical instrumentation for quantification (e.g., HPLC-UV, LC-MS)
- Micropipettes and tips
- Volumetric flasks

Procedure:

- Preparation of Pre-Saturated Solvents:
 - Mix equal volumes of n-octanol and PBS (pH 7.4) in a large separatory funnel.
 - Shake vigorously for 30 minutes and then allow the phases to separate for at least 24 hours.
 - Carefully collect the n-octanol (top layer) and aqueous (bottom layer) phases into separate, sealed containers.
- Sample Preparation:
 - Prepare a stock solution of **Methylamino-PEG7-benzyl** in the aqueous phase at a known concentration (e.g., 1 mg/mL).
 - Add a precise volume of the stock solution to a centrifuge tube.
 - Add an equal volume of the pre-saturated n-octanol to the tube. The final concentration should be below the compound's solubility limit in both phases.
- Partitioning:
 - Cap the tubes tightly and vortex for 1 minute to ensure thorough mixing.

- Place the tubes on a mechanical shaker and agitate at a constant temperature (e.g., 25°C) for a sufficient time to reach equilibrium (typically 1-24 hours).
- Phase Separation:
 - Centrifuge the tubes at a moderate speed (e.g., 2000 x g) for 10-15 minutes to ensure complete separation of the two phases.
- Quantification:
 - Carefully withdraw a known volume from both the n-octanol and aqueous phases, avoiding any contamination from the interface.
 - Determine the concentration of **Methylamino-PEG7-benzyl** in each phase using a validated analytical method (e.g., HPLC-UV or LC-MS). A calibration curve should be prepared for accurate quantification.
- Calculation of LogP:
 - The partition coefficient (P) is calculated as the ratio of the concentration of the analyte in the n-octanol phase to its concentration in the aqueous phase: $P = \frac{[\text{Concentration}]_{\text{octanol}}}{[\text{Concentration}]_{\text{aqueous}}}$
 - The LogP is the base-10 logarithm of the partition coefficient: $\text{LogP} = \log_{10}(P)$

Protocol 2: Determination of Aqueous Solubility

This protocol outlines a method for determining the thermodynamic or equilibrium solubility of a compound.[\[18\]](#)[\[19\]](#)

Materials:

- **Methylamino-PEG7-benzyl**
- Aqueous buffer (e.g., PBS, pH 7.4)
- Small glass vials with screw caps

- Magnetic stir plate and stir bars or orbital shaker
- Syringe filters (e.g., 0.22 μm PVDF)
- Analytical instrumentation for quantification (e.g., HPLC-UV, LC-MS)
- Analytical balance

Procedure:

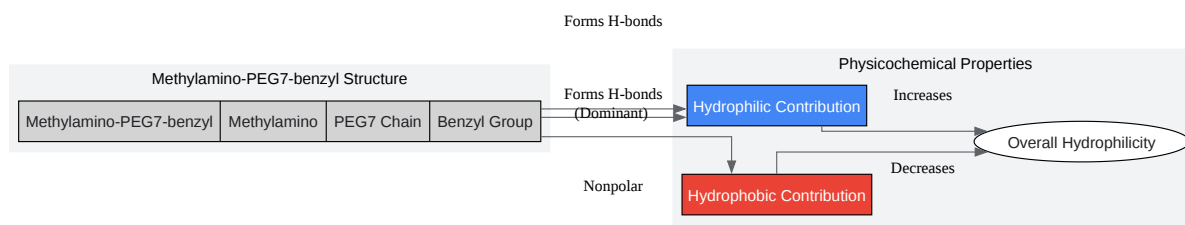
- Sample Preparation:
 - Add an excess amount of **Methylamino-PEG7-benzyl** to a pre-weighed glass vial to ensure that a saturated solution is formed.
 - Record the exact weight of the compound added.
 - Add a known volume of the aqueous buffer (e.g., 1 mL) to the vial.
- Equilibration:
 - Seal the vial and place it on a magnetic stir plate or orbital shaker.
 - Agitate the mixture at a constant temperature (e.g., 25°C) for an extended period (typically 24-72 hours) to ensure that equilibrium is reached between the dissolved and undissolved compound.
- Sample Clarification:
 - After equilibration, allow the suspension to settle for a short period.
 - Carefully withdraw a portion of the supernatant and filter it through a syringe filter to remove any undissolved particles. This step is critical to avoid overestimation of solubility.
- Quantification:
 - Dilute the clear filtrate with the aqueous buffer as necessary to bring the concentration within the linear range of the analytical method.

- Determine the concentration of the dissolved compound in the filtrate using a validated analytical method (e.g., HPLC-UV or LC-MS) against a standard calibration curve.
- Reporting Solubility:
 - The measured concentration represents the aqueous solubility of **Methylamino-PEG7-benzyl** under the specified conditions (e.g., pH, temperature).
 - Solubility is typically reported in units of mg/mL or μM .

Visualizations

Conceptual Diagram of Hydrophilicity

The following diagram illustrates the contribution of each structural component of **Methylamino-PEG7-benzyl** to its overall hydrophilicity.

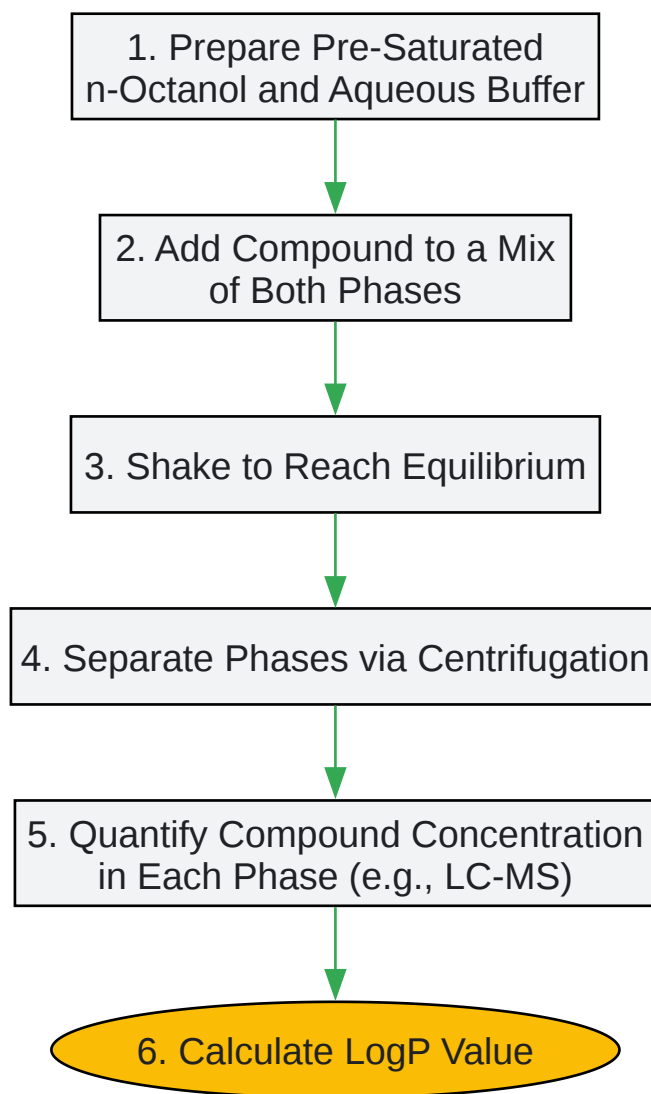


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Caption: Structural contributions to the hydrophilicity of **Methylamino-PEG7-benzyl**.

Experimental Workflow for LogP Determination

This diagram outlines the key steps in the shake-flask method for determining the LogP value.



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Caption: Workflow for LogP determination using the shake-flask method.

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